

m-(p-Toluidino)phenol chemical properties and structure

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Compound of Interest

Compound Name: *m*-(p-Toluidino)phenol

Cat. No.: B108392

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An In-depth Technical Guide to **m-(p-Toluidino)phenol**: Chemical Properties and Structure

Introduction

m-(p-Toluidino)phenol, also known by its IUPAC name 3-(4-methylanilino)phenol, is an organic compound with the chemical formula C₁₃H₁₃NO.^[1] It is characterized by a diaryl amine structure where a phenol group is attached to a toluidine group at the meta position.^[1] This compound is sometimes identified as an impurity in the synthesis of phentolamine mesylate, a medication used in the management of pheochromocytoma.^[1] The molecular arrangement, featuring both a hydroxyl (-OH) and an amino (-NH-) group attached to aromatic rings, suggests the potential for hydrogen bonding, which can influence its physicochemical properties such as solubility and reactivity.^[1]

Chemical and Physical Properties

The fundamental chemical and physical properties of **m-(p-Toluidino)phenol** are summarized in the table below, providing a quantitative overview of its key characteristics.

Property	Value	Reference
CAS Number	61537-49-3	[1][2][3]
IUPAC Name	3-(4-methylanilino)phenol	[1]
Molecular Formula	C13H13NO	[1][3][4][5][6]
Molecular Weight	199.25 g/mol	[1][6]
Boiling Point	358.9 ± 17.0 °C at 760 mmHg	[4]
Flash Point	151.0 ± 11.6 °C	[4]
Density	1.2 ± 0.1 g/cm ³	[4]
LogP	2.99	[3][4]
InChI	InChI=1S/C13H13NO/c1-10-5-7-11(8-6-10)14-12-3-2-4-13(15)9-12/h2-9,14-15H,1H3	[1][5]
InChI Key	TWYLNUMRYUFZIN-UHFFFAOYSA-N	[1][3][5]
Canonical SMILES	<chem>CC1=CC=C(C=C1)NC2=CC(=CC=C2)O</chem>	[1][5]

Chemical Structure

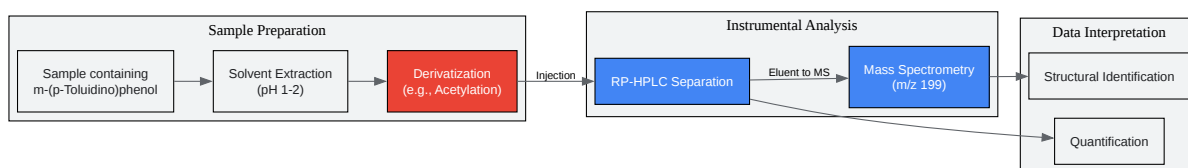
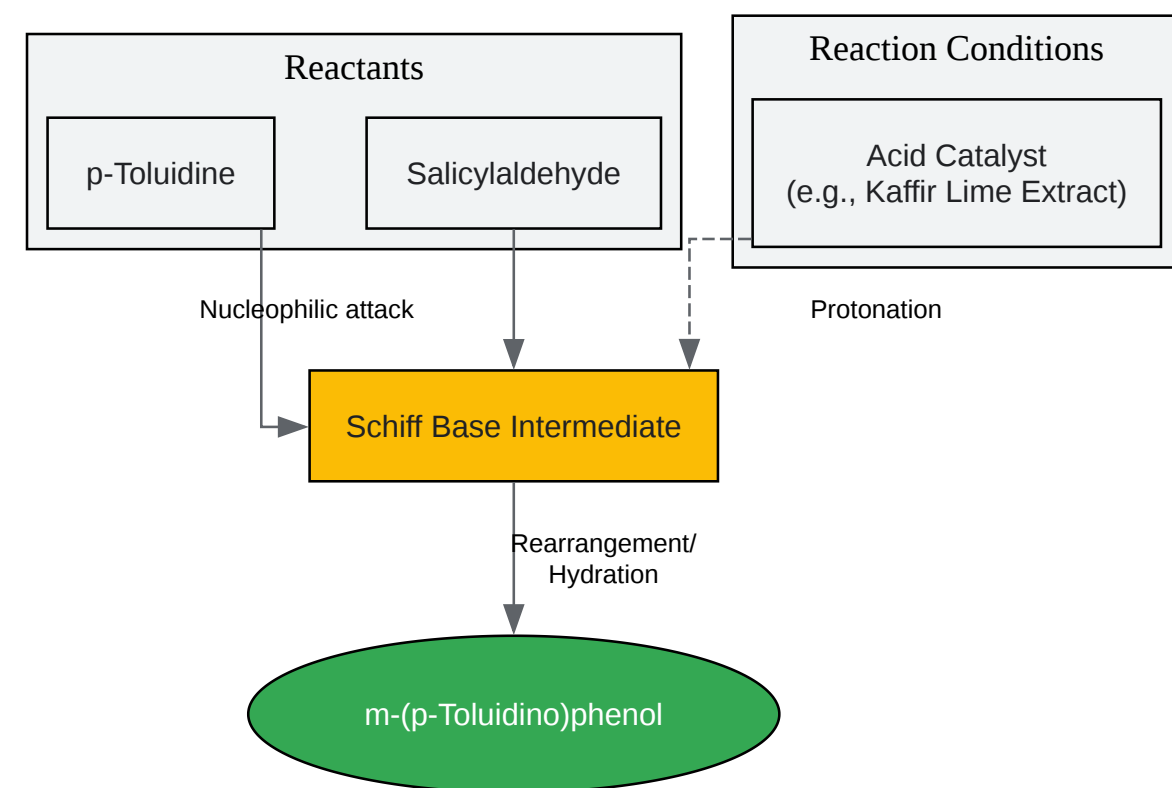
m-(p-Toluidino)phenol consists of a phenol ring and a p-toluidine ring linked by an amine bridge. The hydroxyl group of the phenol is located at position 3, and the amino linkage is at position 1 of the same ring. The p-toluidine moiety is connected via its nitrogen atom to the phenolic ring. This structure is achiral.[6]

Experimental Protocols

Synthesis Methodologies

Several synthetic routes have been described for the preparation of **m-(p-Toluidino)phenol**.

4.1.1 Catalytic Condensation via Schiff Base Formation A primary method for synthesizing **m-(p-Toluidino)phenol** involves the catalytic condensation of p-toluidine with phenolic precursors.[1] One notable approach is the formation of a Schiff base between salicylaldehyde and p-toluidine under acidic conditions. A green chemistry approach utilizes Kaffir lime extract as a natural source of citric acid to catalyze the reaction by protonating the aldehyde carbonyl group, which facilitates the nucleophilic attack by the amine group of p-toluidine.[1]



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Phone: (601) 213-4426

Email: info@benchchem.com